

# Application Notes and Protocols for Intraperitoneal Administration of GLS1 Inhibitor-4

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## Compound of Interest

Compound Name: GLS1 Inhibitor-4

Cat. No.: B12416542

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## Introduction

Glutaminase 1 (GLS1) is a critical enzyme in cancer metabolism, catalyzing the conversion of glutamine to glutamate. This process, known as glutaminolysis, provides cancer cells with essential intermediates for energy production and biosynthesis.[1][2][3][4][5] Consequently, GLS1 has emerged as a promising therapeutic target in oncology.[1][2][6] **GLS1 Inhibitor-4**, also identified as compound 41e, is a potent and selective allosteric inhibitor of GLS1 with an IC50 of 11.86 nM.[7] Preclinical studies have demonstrated its anti-tumor activity through the blockade of glutamine metabolism, induction of reactive oxygen species (ROS), and subsequent apoptosis.[7][8][9] These application notes provide detailed protocols for the intraperitoneal (i.p.) administration of **GLS1 Inhibitor-4** in preclinical xenograft models, based on published data.

## Data Presentation

### In Vitro Antiproliferative Activity of GLS1 Inhibitor-4

| Cell Line  | Cancer Type              | IC50 (µM) |
|------------|--------------------------|-----------|
| HCT116     | Colon Carcinoma          | 0.051     |
| MDA-MB-436 | Melanoma                 | 0.37      |
| CT26       | Colon Carcinoma          | 0.32      |
| H22        | Hepatocellular Carcinoma | 1.34      |

Data sourced from MedchemExpress.[7]

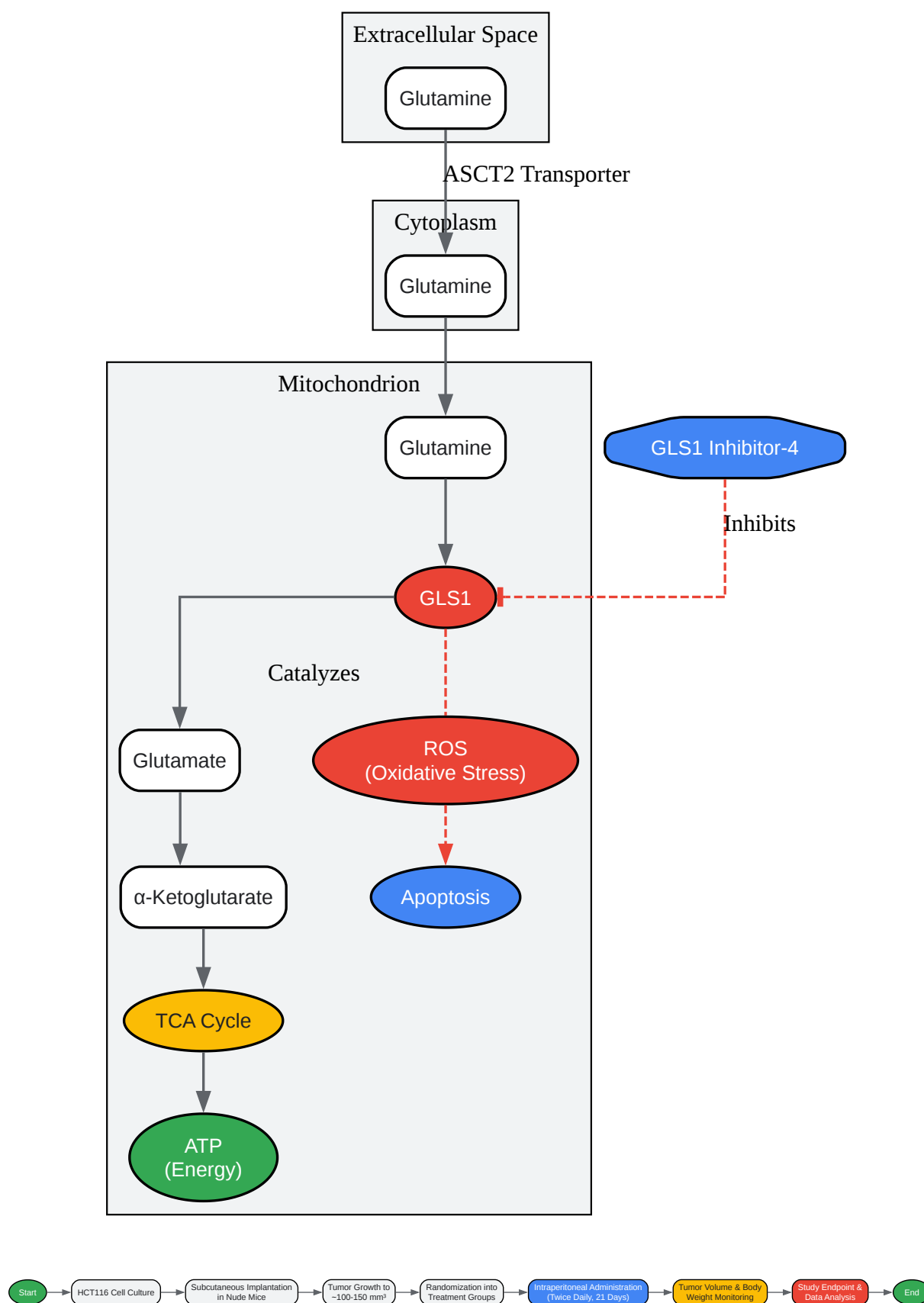
## In Vivo Efficacy of Intraperitoneal GLS1 Inhibitor-4 in HCT116 Xenograft Model

| Treatment Group  | Dosage (mg/kg) | Administration Route | Dosing Schedule         | Tumor Growth Inhibition (TGI) |
|------------------|----------------|----------------------|-------------------------|-------------------------------|
| Vehicle Control  | -              | Intraperitoneal      | Twice daily for 21 days | -                             |
| GLS1 Inhibitor-4 | 50             | Intraperitoneal      | Twice daily for 21 days | 35.5%                         |
| GLS1 Inhibitor-4 | 100            | Intraperitoneal      | Twice daily for 21 days | 47.5%                         |

Data from a study on a HCT116 xenograft model. The study reported no considerable in vivo toxicity.[7][8][9]

## Signaling Pathways and Experimental Workflows

### Glutaminolysis Pathway and Mechanism of Action of GLS1 Inhibitor-4



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## References

- 1. A pathway map of glutamate metabolism - PMC [pmc.ncbi.nlm.nih.gov]
- 2. metabolic-database.com [metabolic-database.com]
- 3. researchgate.net [researchgate.net]
- 4. Glutaminolysis - Wikipedia [en.wikipedia.org]
- 5. What are GLS inhibitors and how do they work? [synapse.patsnap.com]
- 6. Targeting glutamine dependence through GLS1 inhibition suppresses ARID1A-inactivated clear cell ovarian carcinoma - PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. Inhibition of glutaminolysis in combination with other therapies to improve cancer treatment - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Inhibition of GLS1 and ASCT2 Synergistically Enhances the Anticancer Effects in Pancreatic Cancer Cells - PMC [pmc.ncbi.nlm.nih.gov]
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